

A Comparative Guide to the Mass Spectrometry Fragmentation Patterns of 2-(Isopropylamino)phenol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(Isopropylamino)phenol

CAS No.: 23504-11-2

Cat. No.: B8753730

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Introduction

In the landscape of pharmaceutical development and chemical analysis, the unambiguous identification of molecular structure is paramount. Mass spectrometry (MS) stands as a cornerstone technique, providing not only molecular weight information but also a detailed structural fingerprint through the analysis of fragmentation patterns. This guide offers an in-depth exploration of the predicted mass spectrometry fragmentation of **2-(Isopropylamino)phenol**, a molecule of interest in synthetic chemistry and potential drug discovery pipelines.

While a published mass spectrum for **2-(Isopropylamino)phenol** is not readily available, we can confidently predict its fragmentation behavior by leveraging established principles of mass spectrometry and drawing comparisons with structurally related analogs. This guide will dissect the expected fragmentation pathways under both Electron Ionization (EI) and Electrospray Ionization (ESI), providing a robust framework for researchers engaged in the identification and characterization of this and similar compounds. We will compare its predicted fragmentation to

that of its isomers, meta- and para-(Isopropylamino)phenol, and its parent structures, 2-aminophenol and N-isopropylaniline, to highlight the unique structural information that can be gleaned from their respective mass spectra.

Predicted Electron Ionization (EI) Mass Spectrometry of 2-(Isopropylamino)phenol

Electron Ionization (EI) is a "hard" ionization technique that imparts significant energy into the analyte, leading to extensive and reproducible fragmentation.^[1] The resulting mass spectrum serves as a unique molecular fingerprint. For **2-(Isopropylamino)phenol** ($C_9H_{13}NO$), with a monoisotopic mass of 151.10 Da^[2], we can anticipate a series of characteristic fragmentation pathways.

Key Predicted Fragmentation Pathways under EI

The fragmentation of **2-(Isopropylamino)phenol** is expected to be driven by the presence of the hydroxyl, secondary amine, and isopropyl functional groups attached to the aromatic ring.

- **Molecular Ion (M^{+}) at m/z 151:** A distinct molecular ion peak is expected, although its intensity may be moderate due to the propensity for fragmentation.
- **Loss of a Methyl Radical ($\bullet CH_3$) to form the Base Peak at m/z 136:** The most favorable fragmentation is predicted to be the loss of a methyl radical from the isopropyl group. This results in a stable, resonance-stabilized secondary carbocation. This is a classic example of α -cleavage adjacent to the nitrogen atom.^[3] For the analogous compound, N-isopropylaniline, the base peak is observed at m/z 120, corresponding to the loss of a methyl group from its molecular ion at m/z 135.^[4]
- **Loss of Propylene (C_3H_6) via McLafferty-type Rearrangement at m/z 109:** A six-membered ring transition state involving the transfer of a hydrogen from the isopropyl group to the phenolic oxygen, followed by the elimination of a neutral propylene molecule, would lead to the formation of the 2-aminophenol radical cation at m/z 109.
- **Loss of Carbon Monoxide (CO) from the Phenolic Ring at m/z 123:** A characteristic fragmentation of phenols is the loss of a neutral CO molecule, which would result in a fragment ion at m/z 123.^{[5][6]}

- Formation of the Isopropylaminotropylium Ion at m/z 120: Rearrangement of the aromatic ring upon ionization can lead to the formation of a tropylium-type ion.

Visualizing the Fragmentation

Caption: Predicted EI fragmentation of **2-(Isopropylamino)phenol**.

Comparison with Isomers and Related Compounds

A comparative analysis of the fragmentation patterns of **2-(Isopropylamino)phenol** with its isomers and related compounds is crucial for confident identification.

Compound	Molecular Ion (m/z)	Key Fragments (m/z) and Proposed Structures	Reference
2-(Isopropylamino)phenol	151	136 ($[M-CH_3]^+$), 109 ($[M-C_3H_6]^+$), 123 ($[M-CO]^+$)	Predicted
N-Isopropylaniline	135	120 ($[M-CH_3]^+$, Base Peak)	[4]
2-Aminophenol	109	80 ($[M-CHO]^+$), 65 ($[C_5H_5]^+$)	[7][8][9]
2-Isopropylphenol	134	119 ($[M-CH_3]^+$), 91 ($[C_7H_7]^+$)	[10]

This table highlights how the unique combination of functional groups in **2-(Isopropylamino)phenol** is expected to yield a distinct fragmentation pattern compared to its structural relatives.

Predicted Electrospray Ionization (ESI) Tandem Mass Spectrometry (MS/MS) of 2-(Isopropylamino)phenol

Electrospray ionization (ESI) is a "soft" ionization technique that typically produces protonated molecules, $[M+H]^+$, with minimal in-source fragmentation.^[1]^[11] To induce fragmentation and obtain structural information, tandem mass spectrometry (MS/MS) is employed, where the $[M+H]^+$ ion is isolated and subjected to collision-induced dissociation (CID).^[12]

Key Predicted Fragmentation Pathways under ESI-MS/MS

For **2-(Isopropylamino)phenol**, protonation is most likely to occur at the more basic nitrogen atom.^[13] The fragmentation of the resulting $[M+H]^+$ ion (m/z 152) is expected to proceed through the following pathways:

- Loss of Propylene (C_3H_6) at m/z 110: The most facile fragmentation is anticipated to be the loss of a neutral propylene molecule from the protonated isopropylamino group, leading to the protonated 2-aminophenol ion at m/z 110.
- Loss of Water (H_2O) at m/z 134: Proton transfer from the nitrogen to the hydroxyl group, followed by the elimination of a neutral water molecule, would result in an ion at m/z 134. Studies on protonated para-aminophenol have shown that the elimination of water is a thermodynamically favored process.^[13]
- Loss of Ammonia (NH_3) at m/z 135: While less likely due to the stability of the C-N bond, the loss of ammonia from the protonated amine is a possible fragmentation pathway, yielding an ion at m/z 135. The elimination of ammonia has been observed in the CID of protonated para-aminophenol.^[13]

Visualizing the Fragmentation

Caption: Predicted ESI-MS/MS of **2-(Isopropylamino)phenol**.

Experimental Protocols

To validate these predictions, the following experimental protocols are recommended.

Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI)

- Sample Preparation: Prepare a 1 mg/mL stock solution of **2-(Isopropylamino)phenol** in a volatile organic solvent such as methanol or acetonitrile. Perform serial dilutions to a final concentration of 1-10 µg/mL.
- GC Conditions:
 - Column: A non-polar or mid-polar capillary column (e.g., DB-5ms, HP-5ms).
 - Injector Temperature: 250 °C.
 - Oven Program: Start at 50 °C, hold for 1 minute, then ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Ionization Energy: 70 eV.[\[4\]](#)
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Scan Range: m/z 40-200.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with Electrospray Ionization (ESI)

- Sample Preparation: Prepare a 1 mg/mL stock solution of **2-(Isopropylamino)phenol** in methanol. Dilute to a final concentration of 100 ng/mL in the initial mobile phase.
- LC Conditions:
 - Column: A C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
 - Mobile Phase A: 0.1% formic acid in water.

- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: Start with 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, and then re-equilibrate.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.
- MS/MS Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Capillary Voltage: 3.5 kV.
 - Source Temperature: 120 °C.
 - Desolvation Temperature: 350 °C.
 - Precursor Ion Selection: Isolate the $[M+H]^+$ ion at m/z 152.
 - Collision Energy: Optimize the collision energy (typically in the range of 10-40 eV) to obtain a rich product ion spectrum.

Caption: Recommended analytical workflows for MS analysis.

Conclusion

This guide provides a comprehensive, albeit predictive, analysis of the mass spectrometric fragmentation of **2-(Isopropylamino)phenol**. By understanding the fundamental fragmentation mechanisms of its constituent functional groups and comparing it to closely related molecules, we can anticipate a unique and identifiable mass spectral fingerprint. The proposed experimental protocols offer a clear path for the empirical validation of these predictions. For researchers in drug development and analytical chemistry, this comparative approach is invaluable for the rapid and confident structural elucidation of novel compounds.

References

- Budzikiewicz, H., Djerassi, C., & Williams, D. H. (1998). Electron Ionization-Induced Fragmentation of N-Alkyl-o-Nitroanilines: Observation of New Types of Ortho-Effects. Semantic Scholar. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Mass spectra of authentic 2-aminophenol (A) and the intermediate (B). Retrieved from [\[Link\]](#)
- FooDB. (2019, October 15). Showing Compound 2-Aminophenol (FDB093591). Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). EP0083204A2 - 2-Aminophenol derivatives and process for their preparation.
- ResolveMass Laboratories Inc. (n.d.). 2-Aminophenol-d7 | CAS 95-55-6. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Protonation sites and fragmentations of para-aminophenol. Retrieved from [\[Link\]](#)
- ChemSynthesis. (2025, May 20). **2-(isopropylamino)phenol**. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). m-(Isopropylamino)phenol. Retrieved from [\[Link\]](#)
- CNR-IRIS. (2024, December 27). Fragmentation dynamics of the doubly charged aniline: the source of kinetically excited C₆H₃⁺ ions. Retrieved from [\[Link\]](#)
- RSC Publishing. (2022, December 14). The origin of isomerization of aniline revealed by high kinetic energy ion mobility spectrometry (HiKE-IMS). Retrieved from [\[Link\]](#)
- MDPI. (2023, April 27). Spontaneous In-Source Fragmentation Reaction Mechanism and Highly Sensitive Analysis of Dicofol by Electrospray Ionization Mass Spectrometry. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Comparative study on the fragmentation of some simple phenolic compounds using mass spectrometry and thermal analyses. Retrieved from [\[Link\]](#)
- Doc Brown's Advanced Organic Chemistry Revision Notes. (n.d.). mass spectrum of propan-2-amine. Retrieved from [\[Link\]](#)

- ResearchGate. (n.d.). Fragmentation dynamics of the doubly charged aniline: The source of kinetically excited $C_nH_{3n+1}^+$ ions. Retrieved from [\[Link\]](#)
- eGyanKosh. (n.d.). MASS SPECTROMETRY: FRAGMENTATION PATTERNS. Retrieved from [\[Link\]](#)
- SIELC Technologies. (2018, May 16). m-(Isopropylamino)phenol. Retrieved from [\[Link\]](#)
- Semantic Scholar. (2019, February 10). An Organic Chemist's Guide to Electrospray Mass Spectrometric Structure Elucidation. Retrieved from [\[Link\]](#)
- Prasain, J. (2009, January 20). Ion fragmentation of small molecules in mass spectrometry. Retrieved from [\[Link\]](#)
- RSC Publishing. (2015, December 16). Fragmentation reactions using electrospray ionization mass spectrometry: an important tool for the structural elucidation and characterization of synthetic and natural products. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Catalytic N-Alkylation of Anilines. Retrieved from [\[Link\]](#)
- AIP Publishing. (2024, February 27). Protocol for Structure Determination of Unknowns by EI Mass Spectrometry. III. Diagnostic Ions in Multiple Ring Carbo- and Heterocycles, and Mono-Functional Derivatives. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). N-Isopropylaniline. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2023, January 14). 17.12: Spectroscopy of Alcohols and Phenols. Retrieved from [\[Link\]](#)
- Whitman People. (n.d.). GC EI and CI Fragmentation and Interpretation of Spectra. Retrieved from [\[Link\]](#)
- YouTube. (2022, March 12). Lec-27 || Mass Fragmentation Pattern in alcohols, phenols, cyclic alcohols & thio-alcohols. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-(Isopropylamino)ethanol. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-Isopropylphenol. Retrieved from [\[Link\]](#)

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Sources

- [1. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [2. m-\(Isopropylamino\)phenol | C₉H₁₃NO | CID 90115 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [3. semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
- [4. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [5. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [6. youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- [7. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [8. Showing Compound 2-Aminophenol \(FDB093591\) - FooDB](#) [foodb.ca]
- [9. 2-Aminophenol\(95-55-6\) MS spectrum](#) [chemicalbook.com]
- [10. 2-Isopropylphenol | C₉H₁₂O | CID 6943 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [11. Fragmentation reactions using electrospray ionization mass spectrometry: an important tool for the structural elucidation and characterization of synthetic and natural products - Natural Product Reports \(RSC Publishing\)](#) [pubs.rsc.org]
- [12. uab.edu](https://uab.edu) [uab.edu]
- [13. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [A Comparative Guide to the Mass Spectrometry Fragmentation Patterns of 2-(Isopropylamino)phenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8753730/docs#a-comparative-guide-to-the-mass-spectrometry-fragmentation-patterns-of-2-isopropylamino-phenol>]

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